

# Bocidelpar's Impact on Mitochondrial Biogenesis: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Bocidelpar*

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## Abstract

**Bocidelpar** (ASP0367) is a selective peroxisome proliferator-activated receptor delta (PPAR $\delta$ ) modulator under investigation for its potential to treat mitochondrial and muscular diseases.[1] Activation of PPAR $\delta$  is understood to play a crucial role in regulating mitochondrial biogenesis and function. This technical guide provides an in-depth overview of the core mechanisms by which **Bocidelpar** is proposed to influence mitochondrial biogenesis pathways, supported by illustrative data and detailed experimental protocols. The information presented herein is intended to serve as a resource for researchers and professionals in the field of drug development.

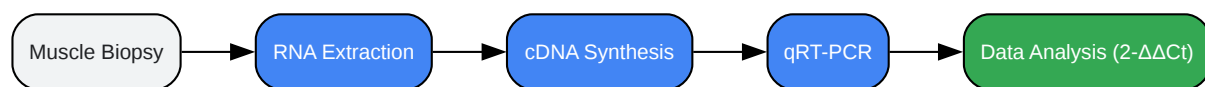
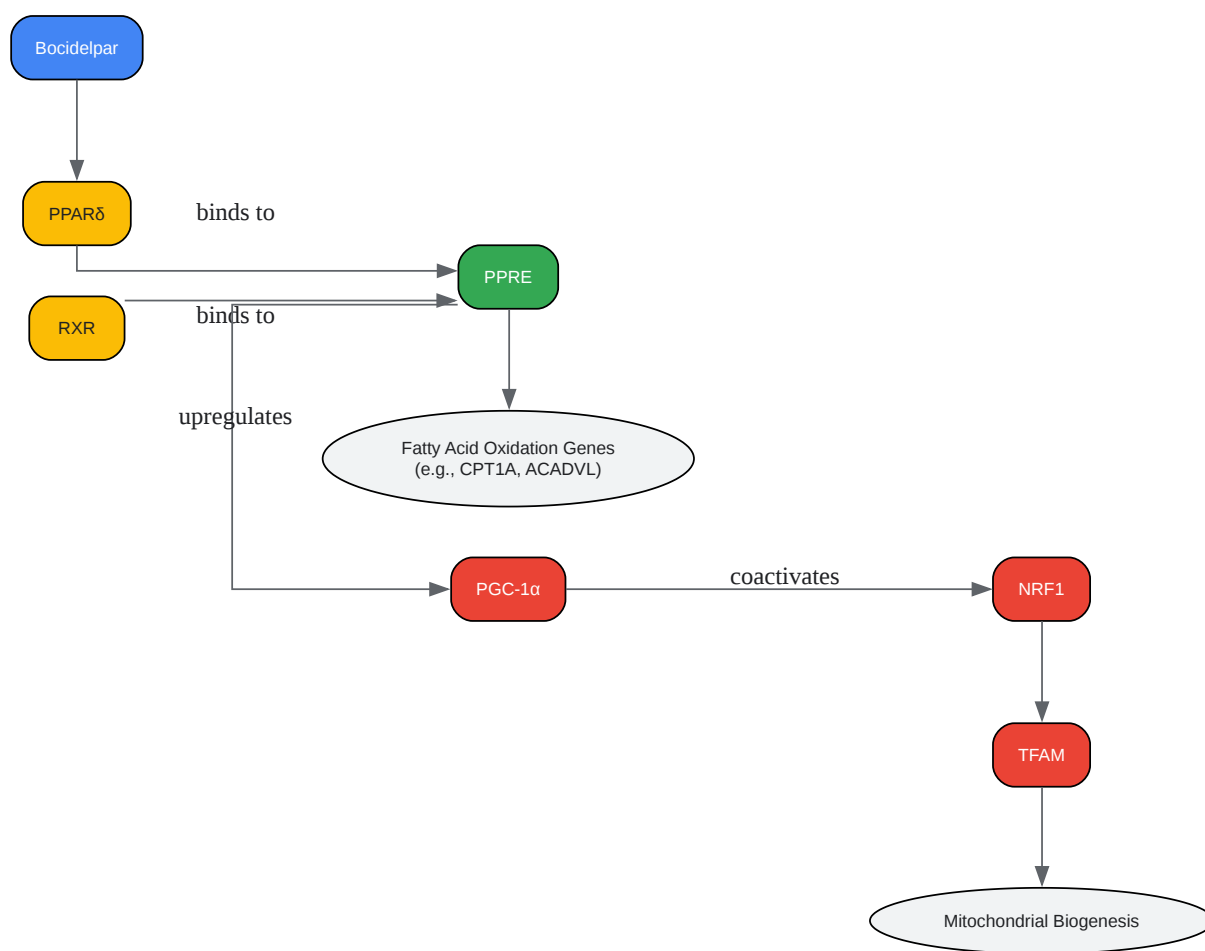
## Introduction

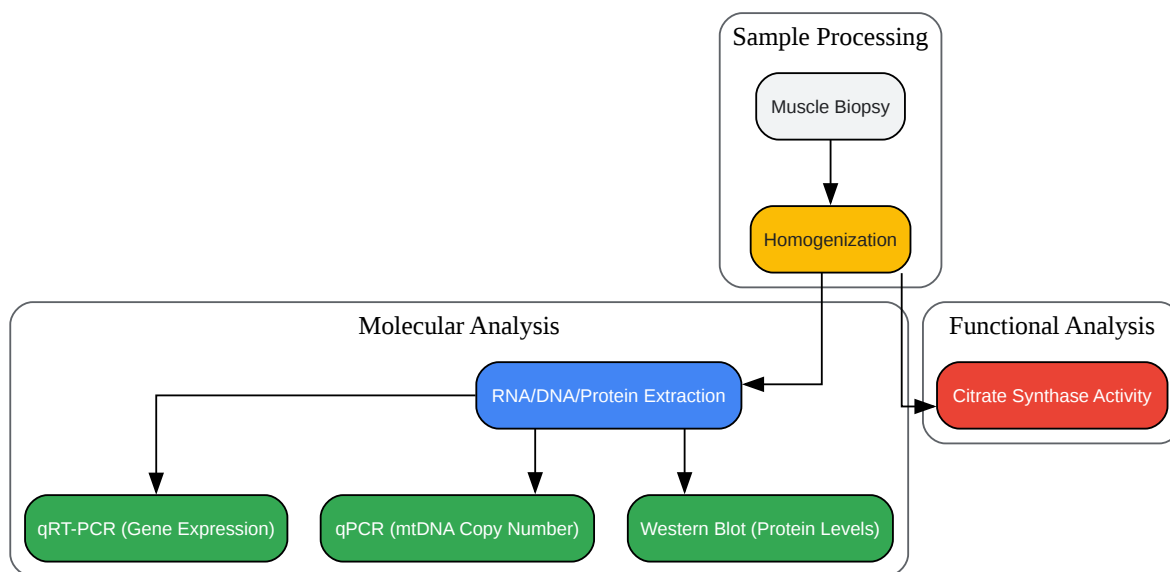
Mitochondrial dysfunction is a key pathological feature in a range of debilitating conditions, including primary mitochondrial myopathies (PMM) and Duchenne muscular dystrophy (DMD). [1] These disorders are characterized by impaired energy production, muscle weakness, and exercise intolerance.[2] **Bocidelpar**, a selective PPAR $\delta$  agonist, has emerged as a promising therapeutic candidate by targeting the underlying mitochondrial impairment.[3][4] PPAR $\delta$  is highly expressed in skeletal muscle and is a key regulator of fatty acid oxidation and mitochondrial respiration.[1] By activating PPAR $\delta$ , **Bocidelpar** is thought to initiate a signaling cascade that culminates in enhanced mitochondrial biogenesis, thereby improving cellular energy metabolism and muscle function.[2][3]

## Mechanism of Action: The PPAR $\delta$ Signaling Pathway

**Bocidelpar**'s primary mechanism of action is the activation of the PPAR $\delta$  signaling pathway. As a selective agonist, **Bocidelpar** binds to and activates PPAR $\delta$ , which then forms a heterodimer with the retinoid X receptor (RXR). This complex subsequently binds to peroxisome proliferator response elements (PPREs) in the promoter regions of target genes, leading to their increased transcription.

A key downstream effector of PPAR $\delta$  activation is the peroxisome proliferator-activated receptor-gamma coactivator 1-alpha (PGC-1 $\alpha$ ), a master regulator of mitochondrial biogenesis. The activation of the PPAR $\delta$ /PGC-1 $\alpha$  axis initiates a cascade of gene expression that promotes the formation of new mitochondria.





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